

# A Comparative Analysis of Linoleyl Laurate and Isopropyl Myristate as Dermal Penetration Enhancers

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## Compound of Interest

Compound Name: *Linoleyl laurate*

Cat. No.: *B15551482*

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## An Objective Guide for Researchers in Drug Formulation and Development

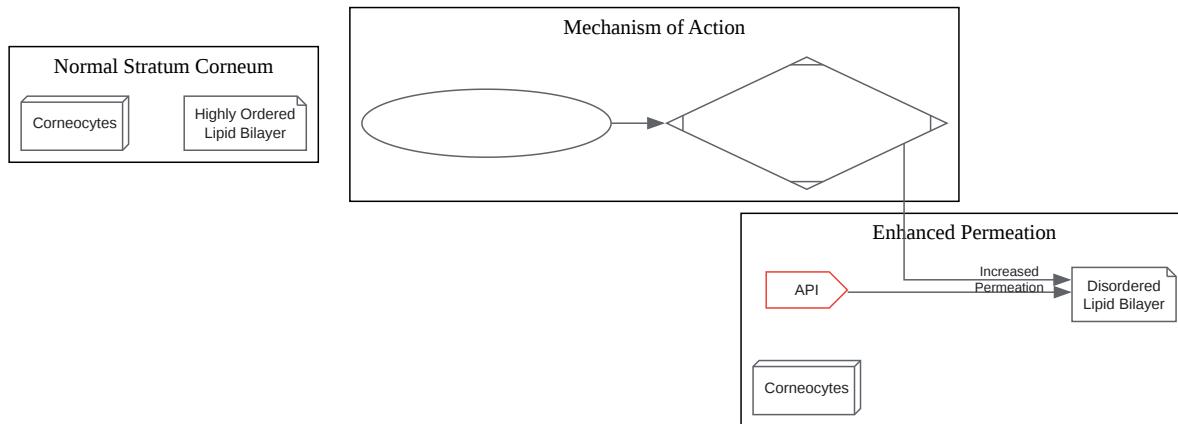
In the pursuit of optimizing topical and transdermal drug delivery, the selection of an appropriate penetration enhancer is paramount. These excipients are critical in overcoming the barrier function of the stratum corneum, thereby facilitating the passage of active pharmaceutical ingredients (APIs) to their target sites within the skin or into systemic circulation. This guide provides a comparative analysis of two such enhancers: **linoleyl laurate** and isopropyl myristate (IPM). While IPM is a well-documented and widely utilized enhancer, data on **linoleyl laurate** is less prolific. This comparison draws upon available experimental data for IPM and related laurate esters to provide a comprehensive overview for formulation scientists.

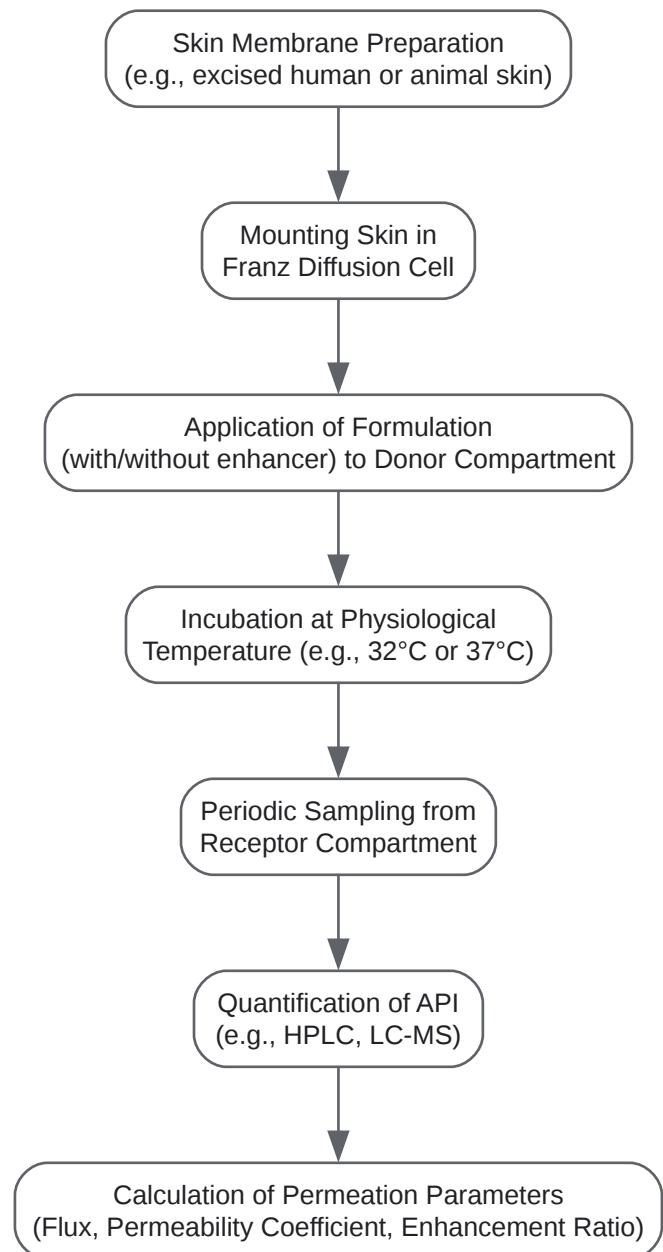
## Mechanism of Action: A Tale of Two Esters

Isopropyl Myristate (IPM) is an ester of isopropyl alcohol and myristic acid.<sup>[1]</sup> Its mechanism as a penetration enhancer is primarily attributed to its interaction with the lipids of the stratum corneum.<sup>[2][3]</sup> IPM integrates into the lipid lamellae, disrupting the highly ordered structure and increasing the fluidity of the lipid bilayers.<sup>[2][4]</sup> This disruption creates more permeable pathways for drug molecules to traverse the skin barrier.<sup>[4]</sup> Some studies also suggest that IPM can enhance the partition coefficient of a drug into the skin, further promoting its diffusion.<sup>[4]</sup>

**Linoleyl Laurate**, an ester of linoleyl alcohol and lauric acid, is anticipated to function through a similar mechanism involving lipid fluidization. Fatty acids and their esters are known to insert into the stratum corneum and disrupt the lipid packing.<sup>[3]</sup> The unsaturated nature of the linoleyl component could introduce "kinks" in the lipid structure, further enhancing this disruptive effect. <sup>[3]</sup> Studies on other laurate esters, such as sucrose laurate, have demonstrated their ability to fluidize intercellular lipids, thereby reducing the barrier function of the stratum corneum. For instance, sucrose laurate was found to increase the skin permeation of ibuprofen by over two-fold.

The proposed mechanisms of action for both penetration enhancers are depicted in the following diagram:





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